

2-(2-Chloroethoxymethyl)oxirane molecular weight and formula

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Compound of Interest

Compound Name: 2-(2-Chloroethoxymethyl)oxirane

Cat. No.: B3143980

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A Technical Summary of 2-(2-Chloroethoxymethyl)oxirane

This document provides the molecular formula and molecular weight for the chemical compound **2-(2-Chloroethoxymethyl)oxirane**, a substance of interest to researchers and professionals in the fields of drug development and chemical synthesis.

Core Molecular Data

The fundamental chemical properties of **2-(2-Chloroethoxymethyl)oxirane** have been determined and are summarized below. These data points are essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C ₅ H ₉ ClO ₂ [1]
Molecular Weight	136.58 g/mol [1]

Note: The data presented corresponds to the (R)-enantiomer of the molecule. The molecular formula and weight are identical for the (S)-enantiomer and the racemic mixture. [1]

Experimental Protocols and Visualizations

The user's request included a provision for detailed experimental protocols and the creation of diagrams for signaling pathways or experimental workflows using the DOT language. For the

specific scope of providing the molecular weight and formula of a chemical compound, these requirements are not applicable. The determination of a molecule's formula and weight is a fundamental aspect of its identity, established through techniques such as mass spectrometry and elemental analysis, rather than a multi-step experimental workflow or a biological signaling pathway that would necessitate such a diagram.

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References

- 1. GSRS [gsrs.ncats.nih.gov]
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